

2-(4-Chlorophenoxy)nicotinic acid structure

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)nicotinic acid

CAS No.: 51362-37-9

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An In-Depth Technical Guide to **2-(4-Chlorophenoxy)nicotinic Acid**: Structure, Synthesis, and Characterization

Abstract

This technical guide provides a comprehensive overview of **2-(4-Chlorophenoxy)nicotinic acid**, a derivative of nicotinic acid (Niacin, Vitamin B3). Designed for researchers, medicinal chemists, and drug development professionals, this document details the molecule's structural features, physicochemical properties, a robust synthetic pathway, and state-of-the-art analytical methods for its characterization. By synthesizing information from established chemical principles and spectroscopic data, this guide serves as an essential resource for the investigation and application of this compound within pharmaceutical and agrochemical research contexts. We explore the rationale behind its design, drawing parallels to the known biological activity of nicotinic acid and the strategic use of halogenated phenoxy groups in modulating molecular properties.

Introduction

Nicotinic acid, a member of the B vitamin complex, is a well-established therapeutic agent used in the management of dyslipidemia.^{[1][2]} Its pharmacological effects, which include lowering

low-density lipoprotein (LDL) cholesterol and triglycerides while increasing high-density lipoprotein (HDL) cholesterol, are primarily mediated through the activation of the G protein-coupled receptor GPR109A (HCA₂).^{[3][4]} The modification of the core nicotinic acid scaffold is a classic medicinal chemistry strategy aimed at improving potency, selectivity, and pharmacokinetic profiles.

2-(4-Chlorophenoxy)nicotinic acid emerges from this rationale. It is a structural analog where the hydrogen at the 2-position of the pyridine ring is substituted with a 4-chlorophenoxy group. This modification introduces significant changes to the molecule's steric and electronic properties. The 4-chlorophenoxy moiety increases lipophilicity, which can influence membrane permeability and bioavailability. Furthermore, the chlorine atom can engage in specific halogen bonding interactions and alters the molecule's metabolic stability. This guide provides the foundational knowledge required to synthesize, purify, and rigorously characterize this compound, paving the way for its further investigation.

Molecular Structure and Physicochemical Properties

Chemical Identity

A precise understanding of the molecule's identity is paramount for any scientific investigation.

Identifier	Value	Source
IUPAC Name	2-(4-chlorophenoxy)pyridine-3-carboxylic acid	[5]
CAS Number	51362-37-9	[5]
Molecular Formula	C ₁₂ H ₈ ClNO ₃	[5]
Molecular Weight	249.65 g/mol	[5]
InChI Key	FVAZJGJEENAKRJ-UHFFFAOYSA-N	[5]

Structural Elucidation

The structure of **2-(4-Chlorophenoxy)nicotinic acid** consists of a nicotinic acid core linked to a 4-chlorophenol molecule via an ether bond at the C2 position of the pyridine ring.

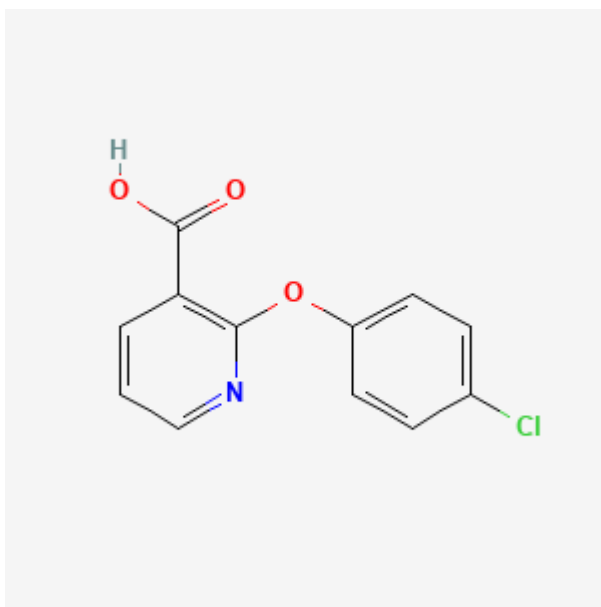


Figure 1. Chemical Structure of **2-(4-Chlorophenoxy)nicotinic acid**.

Physicochemical Properties

The computed physicochemical properties provide insight into the molecule's behavior in biological and chemical systems.

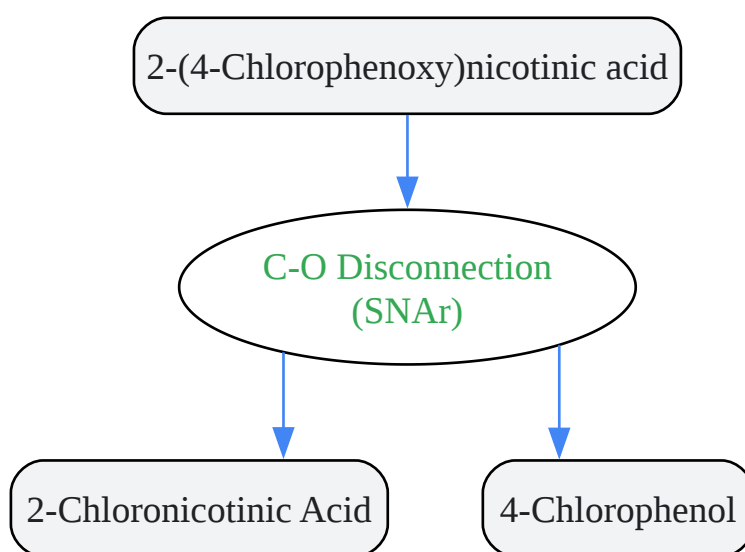
Property	Value	Significance
XLogP3	2.9	Indicates moderate lipophilicity, suggesting potential for good membrane permeability. [5]
Hydrogen Bond Donors	1 (from carboxylic acid)	Influences solubility and receptor binding interactions. [5]
Hydrogen Bond Acceptors	4 (3 from oxygen, 1 from nitrogen)	Influences solubility and receptor binding interactions. [5]
Polar Surface Area	60.5 Å ²	Affects transport properties and blood-brain barrier penetration.

Synthesis and Purification

The synthesis of **2-(4-Chlorophenoxy)nicotinic acid** is most effectively achieved through a nucleophilic aromatic substitution (S_NAr) reaction. This approach is common for the preparation of 2-aryloxynicotinic acids.[6]

Retrosynthetic Analysis

The logical disconnection for the synthesis involves breaking the ether linkage, identifying 2-chloronicotinic acid and 4-chlorophenol as the primary starting materials. This is a well-precedented transformation in organic synthesis.[7][8]



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Diagram 1: Retrosynthetic pathway for the target molecule.

Experimental Protocol: Synthesis

This protocol describes the synthesis using a copper-catalyzed Ullmann condensation, a variation of the S_NAr reaction that is highly effective for forming diaryl ethers.

Causality: 2-Chloronicotinic acid is the electrophilic partner. The electron-withdrawing nature of the pyridine nitrogen and the adjacent carboxyl group activates the C2 position for nucleophilic attack. 4-Chlorophenol, upon deprotonation by a base, becomes the nucleophile. A copper catalyst is often used to facilitate this type of coupling, lowering the activation energy. A high-

boiling point polar aprotic solvent like DMF or DMSO is chosen to ensure the reactants remain in solution and to allow for the necessary reaction temperature.

- **Reagent Preparation:** To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 2-chloronicotinic acid (10 mmol, 1.58 g), 4-chlorophenol (12 mmol, 1.54 g), and potassium carbonate (25 mmol, 3.45 g).
- **Catalyst and Solvent Addition:** Add copper(I) iodide (1 mmol, 0.19 g) and 100 mL of anhydrous dimethylformamide (DMF).
- **Reaction Execution:** Place the flask under an inert atmosphere (N_2 or Ar). Heat the reaction mixture to 120-130 °C with vigorous stirring.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) using a mobile phase of ethyl acetate/hexanes (e.g., 1:1 with a few drops of acetic acid). The reaction is typically complete within 12-24 hours.
- **Work-up:** After cooling to room temperature, pour the reaction mixture into 300 mL of water. Acidify the aqueous solution to pH 2-3 with 2M HCl. This protonates the carboxylate to precipitate the product and dissolves the base.
- **Extraction:** Extract the aqueous layer three times with 100 mL portions of ethyl acetate. Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine (2 x 100 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

Purification Protocol

The crude product obtained from the synthesis requires purification to remove unreacted starting materials and byproducts.

- **Recrystallization (Primary Method):** Dissolve the crude solid in a minimal amount of hot ethanol or an ethanol/water mixture. Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation. Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

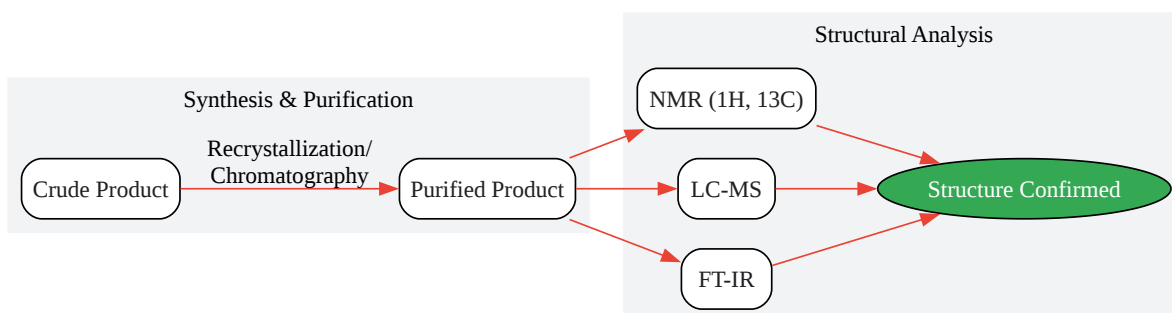
- Column Chromatography (Alternative Method): If recrystallization fails to yield a pure product, dissolve the crude material in a minimal amount of dichloromethane and adsorb it onto silica gel. Purify using a silica gel column, eluting with a gradient of ethyl acetate in hexanes containing 1% acetic acid.

Structural Characterization and Analytical Confirmation

A multi-technique approach is essential for the unambiguous confirmation of the chemical structure.

Overview of Analytical Workflow

The workflow ensures that the synthesized material is the correct compound and meets the required purity standards for further research.



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Diagram 2: Workflow for synthesis and structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework.

- ^1H NMR: The spectrum is expected to show distinct signals for the aromatic protons.

- Pyridine Ring Protons: Three protons will be observed, likely as complex multiplets or doublets of doublets, in the downfield region (δ 7.5-9.0 ppm) due to the deshielding effect of the pyridine nitrogen and carboxyl group.^[9]
- Chlorophenyl Ring Protons: The protons on the 4-chlorophenoxy group will appear as two doublets in the δ 7.0-7.5 ppm region, characteristic of a 1,4-disubstituted benzene ring.
- Carboxylic Acid Proton: A broad singlet will be observed far downfield (δ > 10 ppm), which will disappear upon D₂O exchange.
- ¹³C NMR: The spectrum will show 12 distinct carbon signals.
 - Carbonyl Carbon: The carboxylic acid carbonyl will be the most downfield signal (δ ~165-175 ppm).
 - Aromatic Carbons: The remaining 11 aromatic carbons will appear in the δ 110-160 ppm range. Carbons attached to heteroatoms (O, N, Cl) will have characteristic shifts.

Mass Spectrometry (MS)

MS is used to confirm the molecular weight and elemental composition. A high-resolution mass spectrometry (HRMS) analysis using electrospray ionization (ESI) is the preferred method.^[10]
^[11]

- Expected Molecular Ion: The mass spectrum will show a prominent molecular ion peak cluster. Due to the natural abundance of the ³⁵Cl (75.8%) and ³⁷Cl (24.2%) isotopes, a characteristic M⁺ and M+2 isotopic pattern with an approximate 3:1 intensity ratio will be observed.
 - [M+H]⁺ (Positive Mode): m/z 250.0265
 - [M-H]⁻ (Negative Mode): m/z 248.0119
- Experimental Protocol: LC-MS Analysis
 - Sample Preparation: Prepare a 1 mg/mL stock solution in methanol. Dilute to a final concentration of 1-10 µg/mL in the mobile phase.

- Chromatography: Use a C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm). Elute with a gradient of acetonitrile and water (both containing 0.1% formic acid) at a flow rate of 0.3 mL/min.[12]
- MS Detection: Analyze using an ESI source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer for high-resolution data.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the key functional groups present in the molecule. The spectrum can be obtained using KBr pellets or an ATR accessory.[5]

- O-H Stretch (Carboxylic Acid): A very broad absorption band from $\sim 2500\text{-}3300\text{ cm}^{-1}$. [13][14]
- C=O Stretch (Carboxylic Acid): A strong, sharp absorption band around $1700\text{-}1730\text{ cm}^{-1}$. [15]
- C=C and C=N Stretches (Aromatic Rings): Multiple sharp bands in the $1450\text{-}1600\text{ cm}^{-1}$ region.
- C-O-C Stretch (Aryl Ether): A strong absorption band around $1200\text{-}1250\text{ cm}^{-1}$.
- C-Cl Stretch: An absorption in the $1000\text{-}1100\text{ cm}^{-1}$ region.

Summary of Expected Spectroscopic Data

Technique	Key Feature	Expected Value/Region
^1H NMR	Pyridine Protons	δ 7.5-9.0 ppm
	Chlorophenyl Protons	δ 7.0-7.5 ppm (two doublets)
	Carboxylic Acid Proton	$\delta > 10$ ppm (broad singlet)
^{13}C NMR	Carbonyl Carbon	δ $\sim 165\text{-}175$ ppm
HRMS (ESI+)	$[\text{M}+\text{H}]^+$ Ion	m/z 250.0265 (with M+2 peak)
IR	C=O Stretch	$\sim 1700\text{-}1730\text{ cm}^{-1}$
	O-H Stretch	$\sim 2500\text{-}3300\text{ cm}^{-1}$ (broad)
	C-O-C Stretch	$\sim 1200\text{-}1250\text{ cm}^{-1}$

Potential Applications and Biological Context

Rationale based on Nicotinic Acid (Niacin)

The primary rationale for investigating this molecule stems from the lipid-modifying properties of its parent, nicotinic acid.[16][17] Nicotinic acid reduces hepatic synthesis of VLDL and triglycerides, which in turn lowers LDL levels.[4] It also inhibits the breakdown of apolipoprotein A1, a key component of HDL, thereby increasing HDL cholesterol.[1] These effects are initiated by binding to the HCA₂ receptor on adipocytes, which inhibits adenylate cyclase and reduces intracellular cAMP, leading to the suppression of lipolysis.[3]

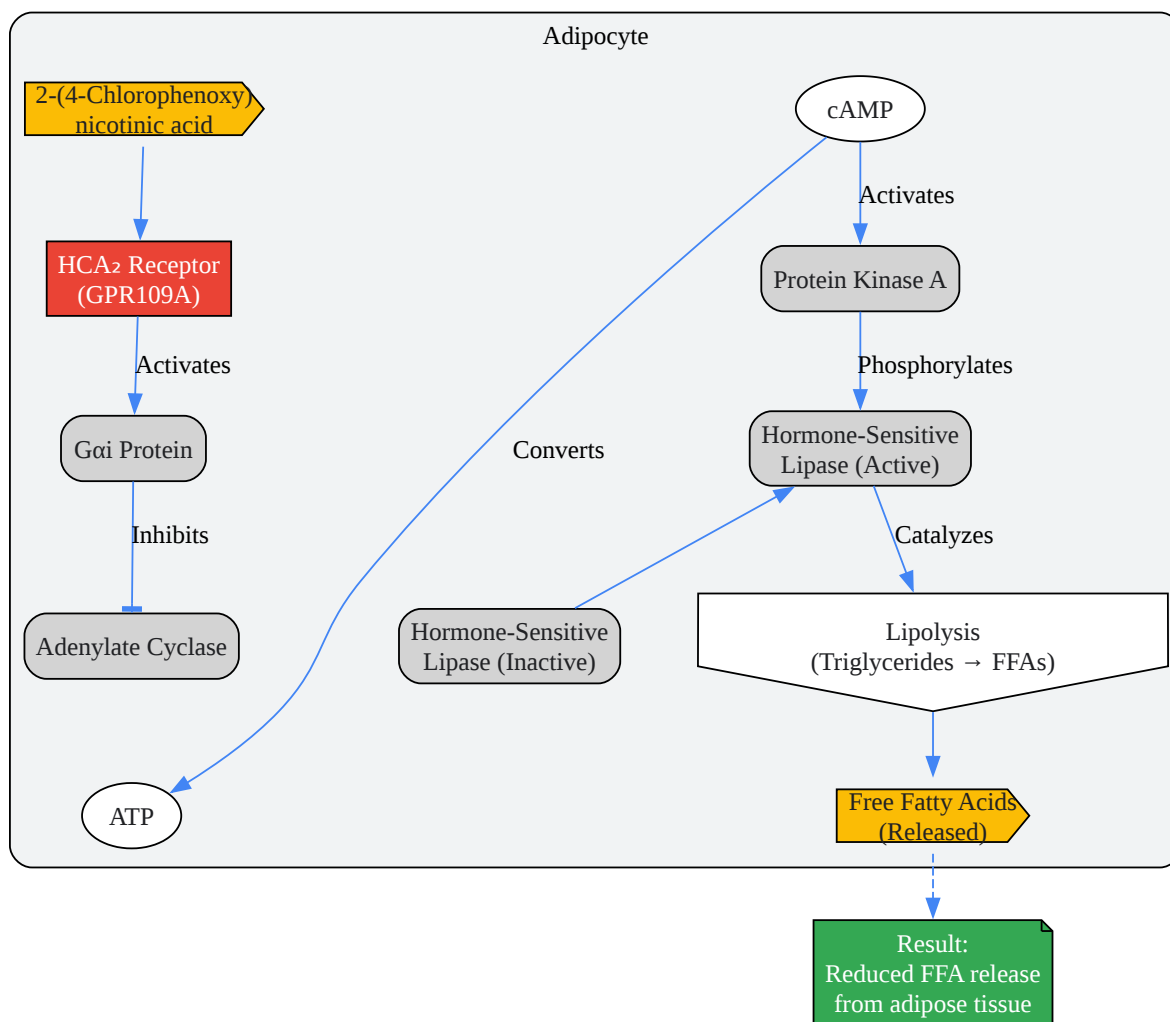
The Role of the 4-Chlorophenoxy Moiety

The addition of the 4-chlorophenoxy group is a deliberate modification intended to alter the molecule's properties.

- **Increased Lipophilicity:** This change can enhance absorption, distribution, and the ability to cross cellular membranes to reach the target receptor.
- **Metabolic Blocking:** The chlorine atom can block sites susceptible to metabolic oxidation, potentially increasing the molecule's half-life.
- **Modified Receptor Binding:** The bulky, electron-rich substituent will interact differently with the HCA₂ receptor binding pocket compared to the parent molecule, potentially leading to altered potency or selectivity.

Signaling Pathway Context

2-(4-Chlorophenoxy)nicotinic acid is hypothesized to act as an agonist at the HCA₂ receptor, mimicking the action of nicotinic acid and initiating a downstream signaling cascade that ultimately reduces the release of free fatty acids from adipose tissue.



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Diagram 3: Hypothesized signaling pathway via the HCA₂ receptor.

Agrochemical Potential

It is also noteworthy that structurally related phenoxy herbicides, such as 2-(4-chlorophenoxy)propionic acid and 2-methyl-4-chlorophenoxyacetic acid, are known plant growth regulators.[18][19] While the nicotinic acid core differs significantly from the acetic acid side chain of these herbicides, the potential for phytotoxicity or plant growth regulation cannot be entirely dismissed and may represent an alternative avenue of investigation.

Safety and Handling

2-(4-Chlorophenoxy)nicotinic acid should be handled with standard laboratory precautions. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle the compound in a well-ventilated area or a chemical fume hood. Refer to the Material Safety Data Sheet (MSDS) for detailed safety and toxicity information.

Conclusion

2-(4-Chlorophenoxy)nicotinic acid is a synthetically accessible derivative of nicotinic acid with significant potential for research in drug discovery and development. This guide has provided a robust framework for its synthesis, purification, and comprehensive structural characterization using modern analytical techniques. The strategic incorporation of the 4-chlorophenoxy moiety provides a clear rationale for its investigation as a modulator of lipid metabolism via the HCA₂ receptor. The detailed protocols and expected analytical data herein serve as a valuable resource for scientists aiming to explore the therapeutic or agrochemical potential of this and related compounds.

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